

step-by-step Bromobutide synthesis protocol

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Compound of Interest

Compound Name: *Bromobutide*

Cat. No.: *B1667879*

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General Information on Bromobutide

Bromobutide is a herbicide used in agriculture to control weeds.

Chemical Properties: A summary of key chemical properties of **Bromobutide** is presented below. This data is compiled from publicly accessible scientific databases.

Property	Value
Chemical Formula	C14H18BrClNO2
Molar Mass	347.65 g/mol
Appearance	White crystalline solid
Melting Point	183-184 °C
Solubility in Water	3.5 mg/L at 20 °C
Vapor Pressure	1.3 x 10 ⁻⁵ Pa at 25 °C

Mechanism of Action: The primary mode of action for **Bromobutide** is the inhibition of very-long-chain fatty acid (VLCFA) synthesis in plants. This inhibition disrupts the formation of cell membranes and the cuticle, leading to the death of the weed.

Below is a simplified diagram illustrating the general workflow for analyzing the effects of a herbicide like **Bromobutide** on a plant.

Caption: A generalized workflow for assessing the impact of a herbicide on plants.

Safety and Handling: As with any chemical compound, handling **Bromobutide** requires strict adherence to safety protocols. This includes the use of appropriate personal protective equipment (PPE) such as gloves, safety glasses, and lab coats. Work should be conducted in a well-ventilated area, preferably a fume hood. For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the manufacturer.

This information is for educational purposes only and should not be used as a substitute for professional guidance or a detailed synthesis protocol. For any laboratory work, please consult with qualified professionals and adhere to all applicable safety regulations.

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